

1-Nitropiperazine-d8 certificate of analysis

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Compound of Interest

Compound Name: 1-Nitropiperazine-d8

Cat. No.: B15351487

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Technical Guide: 1-Nitropiperazine-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Nitropiperazine-d8**, a deuterated analog of 1-nitropiperazine. This document outlines its physicochemical properties, representative analytical data, and detailed experimental protocols for its quality control. The information herein is intended to support research and development activities where this compound is utilized as an internal standard or for other scientific purposes.

Physicochemical Properties

1-Nitropiperazine-d8 is a stable isotope-labeled form of 1-nitropiperazine, where eight hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it a valuable tool in mass spectrometry-based analytical methods, particularly for the quantification of 1-nitropiperazine in various matrices.

A summary of its key physicochemical properties is presented below.

Property	Value
Chemical Name	1-Nitropiperazine-d8
CAS Number	1794753-23-3[1]
Molecular Formula	C ₄ HD ₈ N ₃ O ₂ [2]
Molecular Weight	139.18 g/mol [2]
Appearance	Off-White Solid
Melting Point	125-127 °C
Solubility	Soluble in Methanol and Water
Synonyms	NSC 243817-d8[3]

Representative Certificate of Analysis

While a specific Certificate of Analysis for a particular batch of **1-Nitropiperazine-d8** was not publicly available, this section presents a table of typical analytical tests and representative specifications for a high-purity standard.

Test	Method	Specification	Representative Result
Appearance	Visual Inspection	Off-White Solid	Conforms
Identity (¹ H NMR)	Nuclear Magnetic Resonance	Conforms to Structure	Conforms
Purity (LC-MS/MS)	Liquid Chromatography-Tandem Mass Spectrometry	≥ 98%	99.5%
Isotopic Purity	Mass Spectrometry	≥ 99% Deuterium	99.7% D
Water Content	Karl Fischer Titration	≤ 0.5%	0.2%
Residual Solvents	Headspace GC-MS	Meets USP <467> Limits	Conforms

Experimental Protocols

The following are detailed methodologies for the key experiments typically cited in a Certificate of Analysis for **1-Nitropiperazine-d8**.

Purity Determination by LC-MS/MS

This method is designed for the quantification of **1-Nitropiperazine-d8** and its potential impurities.

- Instrumentation:
 - High-Performance Liquid Chromatography (HPLC) system coupled with a triple quadrupole mass spectrometer.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient: 5% B to 95% B over 10 minutes, hold for 2 minutes, then re-equilibrate.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μ L.
 - Column Temperature: 40 °C.
- Mass Spectrometry Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Multiple Reaction Monitoring (MRM) Transitions: Specific precursor-to-product ion transitions would be monitored for **1-Nitropiperazine-d8** and any known impurities.

- Data Analysis: The purity is calculated based on the area percent of the main peak relative to the total peak area.

Isotopic Purity by Mass Spectrometry

This protocol determines the percentage of deuterium incorporation in the molecule.

- Instrumentation:
 - High-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
- Method:
 - A dilute solution of the sample is directly infused into the mass spectrometer.
 - The mass spectrum is acquired in full scan mode.
 - The relative intensities of the molecular ion peaks corresponding to the deuterated (d8) and non-deuterated (d0 to d7) species are measured.
 - Isotopic purity is calculated as the percentage of the d8 peak intensity relative to the sum of all isotopic peak intensities.

Water Content by Karl Fischer Titration

This method quantifies the amount of water present in the material.

- Instrumentation:
 - Volumetric or coulometric Karl Fischer titrator.
- Procedure:
 - A known weight of the **1-Nitropiperazine-d8** sample is dissolved in a suitable anhydrous solvent (e.g., methanol).
 - The solution is titrated with a Karl Fischer reagent.
 - The endpoint is detected potentiometrically.

- The water content is calculated based on the amount of titrant consumed.

Visualizations

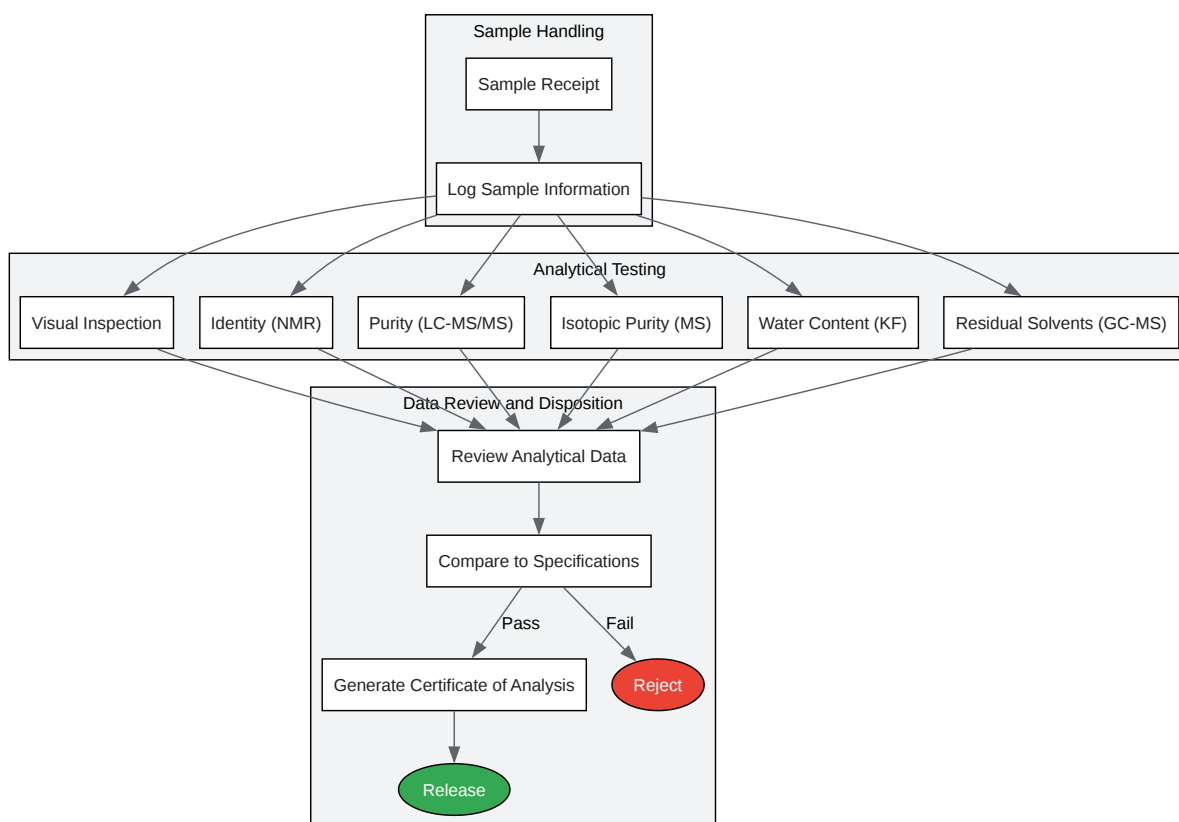
Chemical Structure and Isotopic Labeling

The following diagram illustrates the chemical structure of **1-Nitropiperazine-d8**, highlighting the positions of deuterium labeling.

Caption: Chemical structure of **1-Nitropiperazine-d8**.

Quality Control Workflow

This diagram outlines the logical flow of the quality control process for **1-Nitropiperazine-d8**, from sample receipt to the final disposition.



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Caption: Quality control workflow for **1-Nitropiperazine-d8**.

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